

# Application Notes and Protocols for CBB1007 Trihydrochloride in In Vitro Assays

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## Compound of Interest

Compound Name: CBB1007 trihydrochloride

Cat. No.: B1149966

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## Introduction

**CBB1007 trihydrochloride** is a potent and selective, reversible inhibitor of Lysine-Specific Demethylase 1 (LSD1), also known as KDM1A. LSD1 is a flavin-dependent monoamine oxidase that plays a critical role in transcriptional regulation by demethylating histone H3 on lysine 4 (H3K4) and lysine 9 (H3K9). By inhibiting LSD1, CBB1007 has been shown to increase the levels of mono- and di-methylated H3K4 (H3K4me1 and H3K4me2), leading to the activation of differentiation-related genes. This makes CBB1007 a valuable tool for studying the role of LSD1 in various biological processes, including cancer biology, stem cell differentiation, and developmental biology. These application notes provide detailed protocols for the dissolution of **CBB1007 trihydrochloride** for use in in vitro assays.

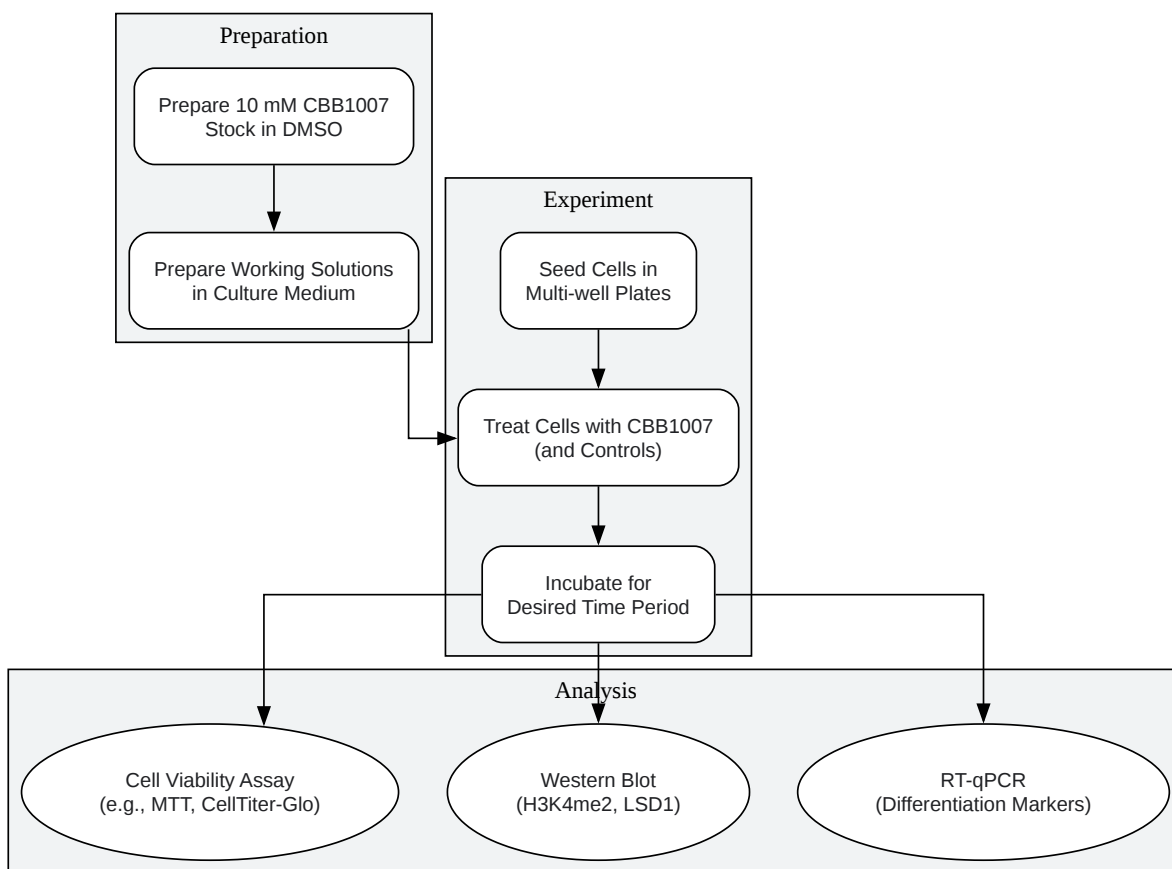
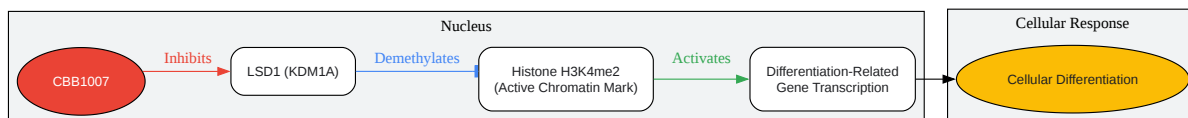
## Quantitative Data Summary

The following table summarizes the key quantitative data for **CBB1007 trihydrochloride**.

Parameter	Value	Reference
Molecular Formula	C <sub>27</sub> H <sub>37</sub> Cl <sub>3</sub> N <sub>8</sub> O <sub>4</sub>	[1]
Molecular Weight	643.99 g/mol	[1]
IC <sub>50</sub> for human LSD1	5.27 μM	[1][2]
Solubility in DMSO	25 mg/mL (38.82 mM)	[1]

## Signaling Pathway of CBB1007

CBB1007 acts by inhibiting the enzymatic activity of LSD1. This inhibition leads to an increase in the methylation of histone H3 at lysine 4, which in turn activates the transcription of genes involved in cellular differentiation.



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## References

- 1. LSD1 Inhibition Promotes Epithelial Differentiation through Derepression of Fate-Determining Transcription Factors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. LSD1: biologic roles and therapeutic targeting - PMC [pmc.ncbi.nlm.nih.gov]
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